

4-Bromo-1-chloro-2-ethylbenzene molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-1-chloro-2-ethylbenzene

Cat. No.: B1519923

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In-Depth Technical Guide: 4-Bromo-1-chloro-2-ethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Bromo-1-chloro-2-ethylbenzene**. The information is presented to support research and development activities where this compound may be utilized as a synthetic intermediate or building block.

Physicochemical and Structural Data

A summary of the key quantitative data for **4-Bromo-1-chloro-2-ethylbenzene** is provided in the table below for ease of reference and comparison.

Parameter	Value	Citations
Molecular Formula	C ₈ H ₈ BrCl	[1][2][3][4]
Molecular Weight	219.51 g/mol	[2][3][4]
Monoisotopic Mass	217.94979 Da	[1][5]
CAS Number	289039-22-1	[1][2][3][4]
Appearance	Clear, colorless liquid	[1][2][3]
Density	1.459 g/cm ³	[3]
Boiling Point	235.1°C at 760 mmHg	[3]
Flash Point	116.2°C	[3]
Refractive Index	1.556	[3]
InChI Key	ILQNJGBEXZUYOI- UHFFFAOYSA-N	[1][2][5]
Canonical SMILES	<chem>CCC1=C(C=CC(=C1)Br)Cl</chem>	[1][5]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **4-Bromo-1-chloro-2-ethylbenzene** are not readily available in publicly accessible literature. However, for professionals in drug development and organic synthesis, a generalized workflow for the preparation of substituted ethylbenzenes can be conceptualized. Such a synthesis would likely involve a multi-step process, potentially starting from a commercially available substituted benzene derivative.

A plausible, though not experimentally verified, synthetic approach could involve the following conceptual steps:

- Friedel-Crafts Acylation: Reaction of a suitable bromochloro-benzene with acetyl chloride in the presence of a Lewis acid catalyst (e.g., AlCl₃) to introduce an acetyl group.

- Clemmensen or Wolff-Kishner Reduction: Reduction of the resulting ketone to an ethyl group.
- Purification: The final product would require purification, likely through techniques such as distillation or column chromatography, to achieve the desired purity for subsequent applications.

It is imperative for researchers to develop and validate a specific synthetic protocol in a laboratory setting, including in-process controls and full analytical characterization of the final compound.

Logical Relationship Diagram

The following diagram illustrates the key identifiers and properties of **4-Bromo-1-chloro-2-ethylbenzene**, providing a clear visual summary of its core attributes.

Caption: Key identifiers and properties of the compound.

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